

scutellarin different extraction methods yield comparison

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Compound Focus: Scutellarin

CAS No.: 27740-01-8

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Scutellarin Extraction Methods at a Glance

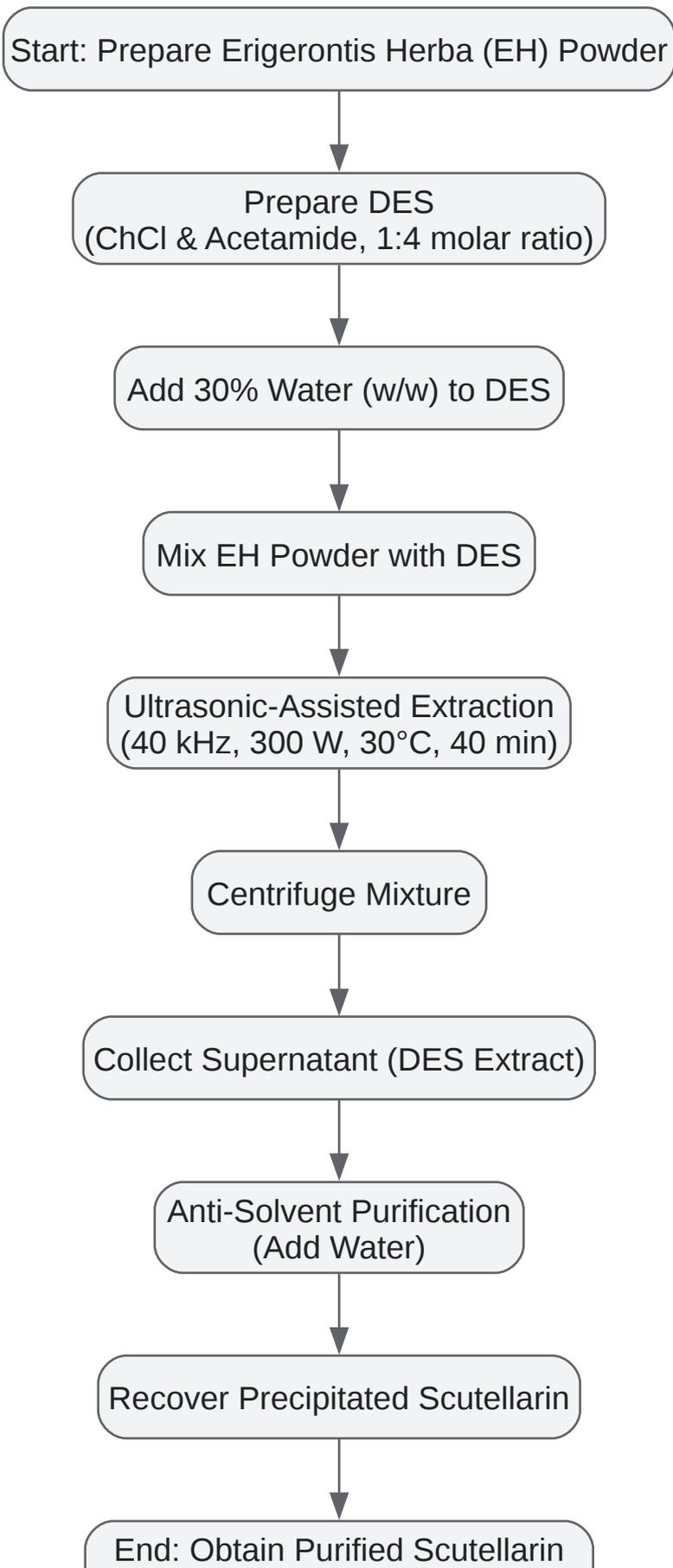
Extraction Method	Key Solvent / Conditions	Scutellarin Yield / Content	Key Advantages	Key Disadvantages
Ultrasonic-Assisted Extraction (UAE) with DES [1] [2]	ChCl-Acetamide (1:4) with 30% water	Purification content up to 71.2% [1] [2]	Green, high efficiency, good antioxidant activity preservation [1] [2]	DES removal can be challenging; requires anti-solvent for recovery [1]
Microwave-Assisted Extraction (MAE) [3]	50% Ethanol-water, 2.5:100 solid-liquid ratio	Higher yield and recovery vs. heat-reflux [3]	Rapid, reduced solvent consumption, cell rupture enhances yield [3]	-
Heat Reflux Extraction (HRE) [3]	Methanol or Ethyl Acetate	Baseline for comparison (conventional method) [3]	Standard, well-established method [3]	Time-consuming, high solvent use, high energy consumption [3]

The experimental workflows for the two most prominent advanced methods are detailed below.

Detailed Experimental Protocols

Protocol 1: Ultrasonic-Assisted Deep Eutectic Solvent (UAE-DES) Extraction [1] [2]

This method uses green solvents and ultrasound for efficient extraction, with anti-solvent purification.

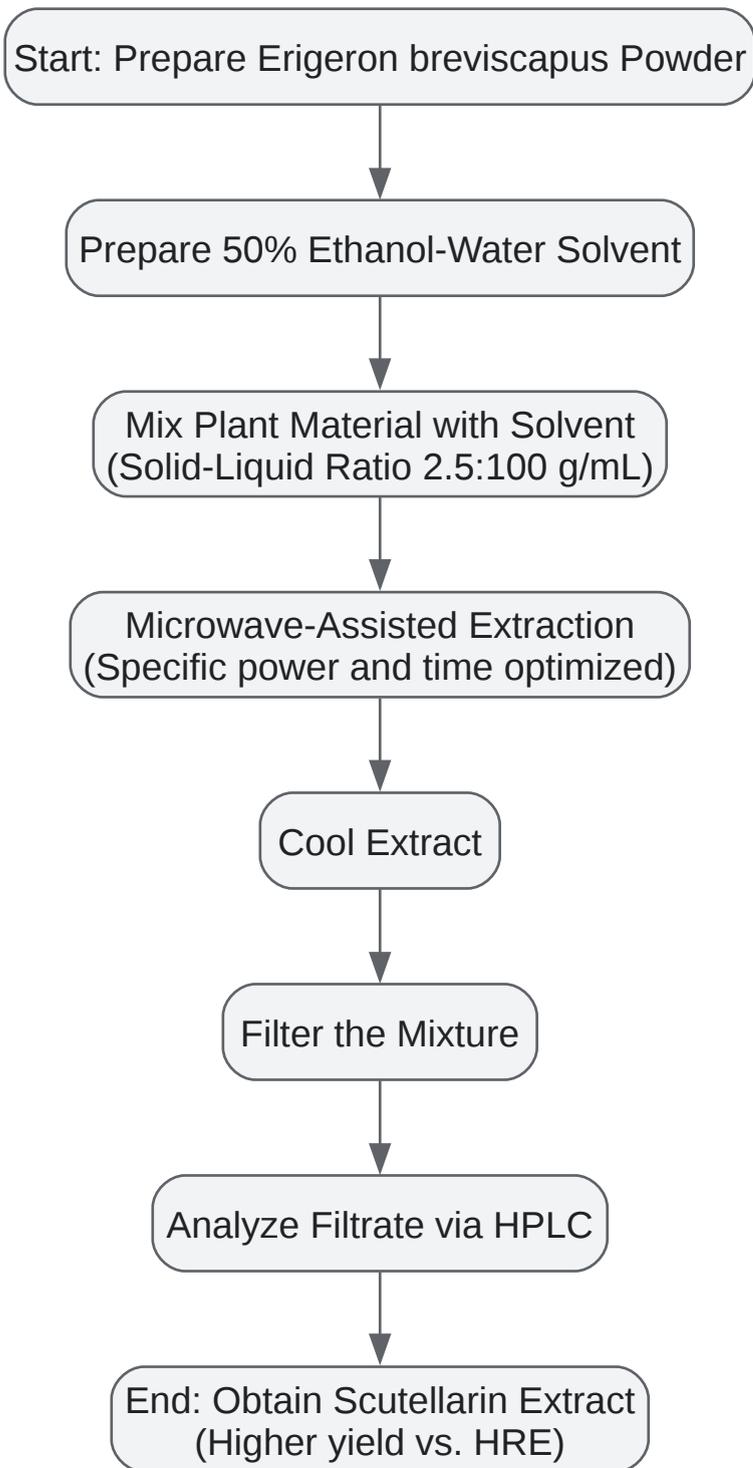


(Purification Content up to 71.2%)

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Protocol 2: Microwave-Assisted Extraction (MAE) [3]

This method uses microwave energy to rapidly heat the solvent and rupture plant cells.



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Interpretation of Findings and Recommendations

Based on the current data, your choice of method depends on the priorities of your research or development project:

- **For Maximum Purity & Green Chemistry:** The **Ultrasonic-Assisted DES method** is the most promising. It offers a high purification content and uses environmentally friendly solvents, aligning with modern green chemistry principles [1] [2].
- **For Speed & Efficiency:** **Microwave-Assisted Extraction** provides a significant advantage in reducing extraction time and solvent consumption compared to traditional methods, while also achieving a high yield through effective cell rupture [3].
- **As a Baseline:** **Heat Reflux Extraction** remains a relevant benchmark for evaluating the performance of novel techniques, despite its traditional drawbacks [3].

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References

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2. Ultrasonic extraction and purification of scutellarin from ... [pubmed.ncbi.nlm.nih.gov]
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